

A Comprehensive Technical Guide to the Physicochemical Properties of 3-(Trifluoromethoxy)benzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Trifluoromethoxy)benzamide

Cat. No.: B1297529

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **3-(trifluoromethoxy)benzamide**, a compound of interest in medicinal chemistry and drug development. The trifluoromethoxy group can impart unique properties to molecules, such as enhanced metabolic stability and bioavailability. A thorough understanding of its physical properties, including melting and boiling points, is crucial for its application in synthesis and formulation.

Physicochemical Data of 3-(Trifluoromethoxy)benzamide

The following table summarizes the key physical and chemical data for **3-(trifluoromethoxy)benzamide**.

Property	Value	Source
CAS Number	658-91-3	[1] [2]
Molecular Formula	C ₈ H ₆ F ₃ NO ₂	[3]
Molecular Weight	205.14 g/mol	[1]
Melting Point	115-117 °C	[1] [2]
Boiling Point	233.8 ± 40.0 °C (Predicted)	[2]
Physical Form	Solid	[1] [2]
Purity	98%	[1]
Hazard Class	Irritant	[2]

Experimental Protocols

While specific experimental protocols for the determination of the melting and boiling points of **3-(trifluoromethoxy)benzamide** are not detailed in the provided literature, standard methodologies are described below. These protocols represent common laboratory practices for such determinations.

1. Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. The capillary method is a common and accurate technique for this measurement.

- Apparatus: Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar), capillary tubes, thermometer.
- Procedure:
 - A small, finely powdered sample of **3-(trifluoromethoxy)benzamide** is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.

- The sample is heated at a steady rate (e.g., 10-20 °C/min) until the temperature is about 15-20 °C below the expected melting point.
- The heating rate is then reduced to 1-2 °C/min to allow for accurate determination.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the entire solid has turned into a clear liquid is recorded as the end of the range.

2. Boiling Point Determination (Distillation Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor. For a solid compound like **3-(trifluoromethoxy)benzamide**, this would be determined at reduced pressure to avoid decomposition.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, vacuum source.
- Procedure:
 - A sample of **3-(trifluoromethoxy)benzamide** is placed in the distillation flask.
 - The apparatus is assembled for simple or fractional distillation. The system is connected to a vacuum source to reduce the pressure.
 - The sample is heated gently.
 - The temperature is recorded when the liquid boils and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.
 - A nomograph can be used to correct the boiling point to standard atmospheric pressure if necessary.

Visualized Workflows

The following diagrams illustrate generalized workflows relevant to the characterization and synthesis of chemical compounds like **3-(trifluoromethoxy)benzamide**.

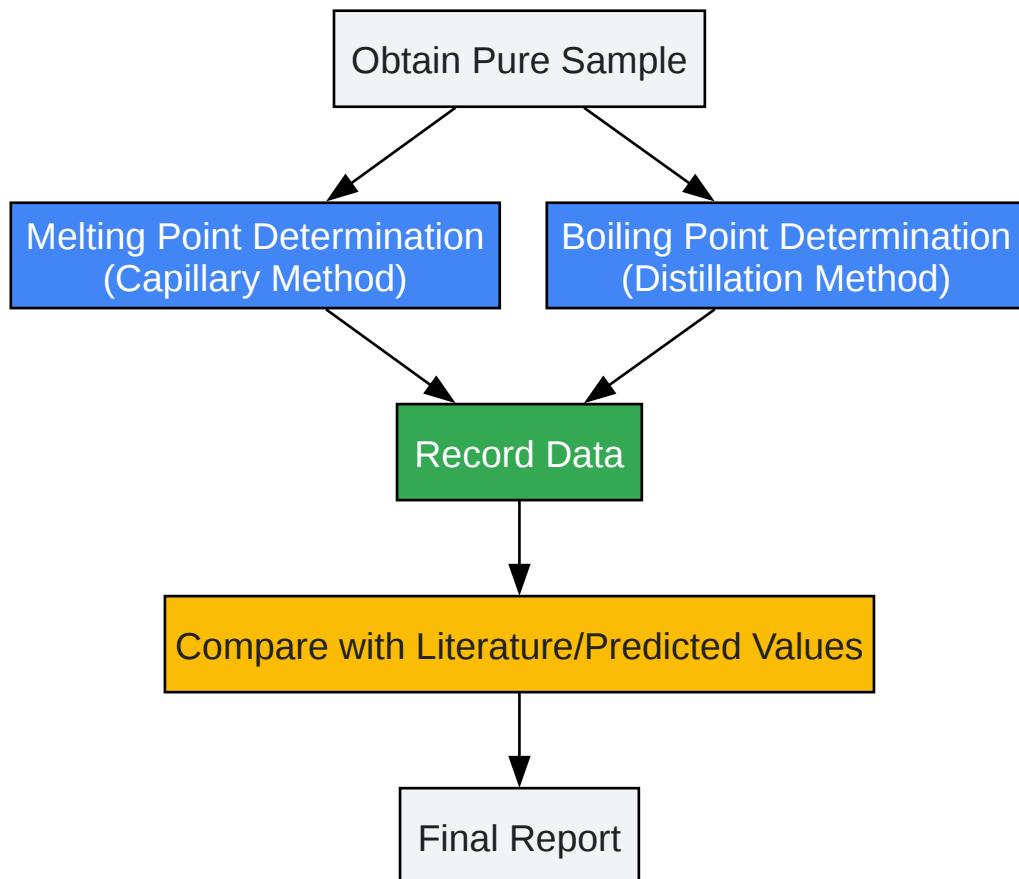


Diagram 1: General Workflow for Physical Property Determination

[Click to download full resolution via product page](#)

Caption: General workflow for determining the physical properties of a chemical compound.

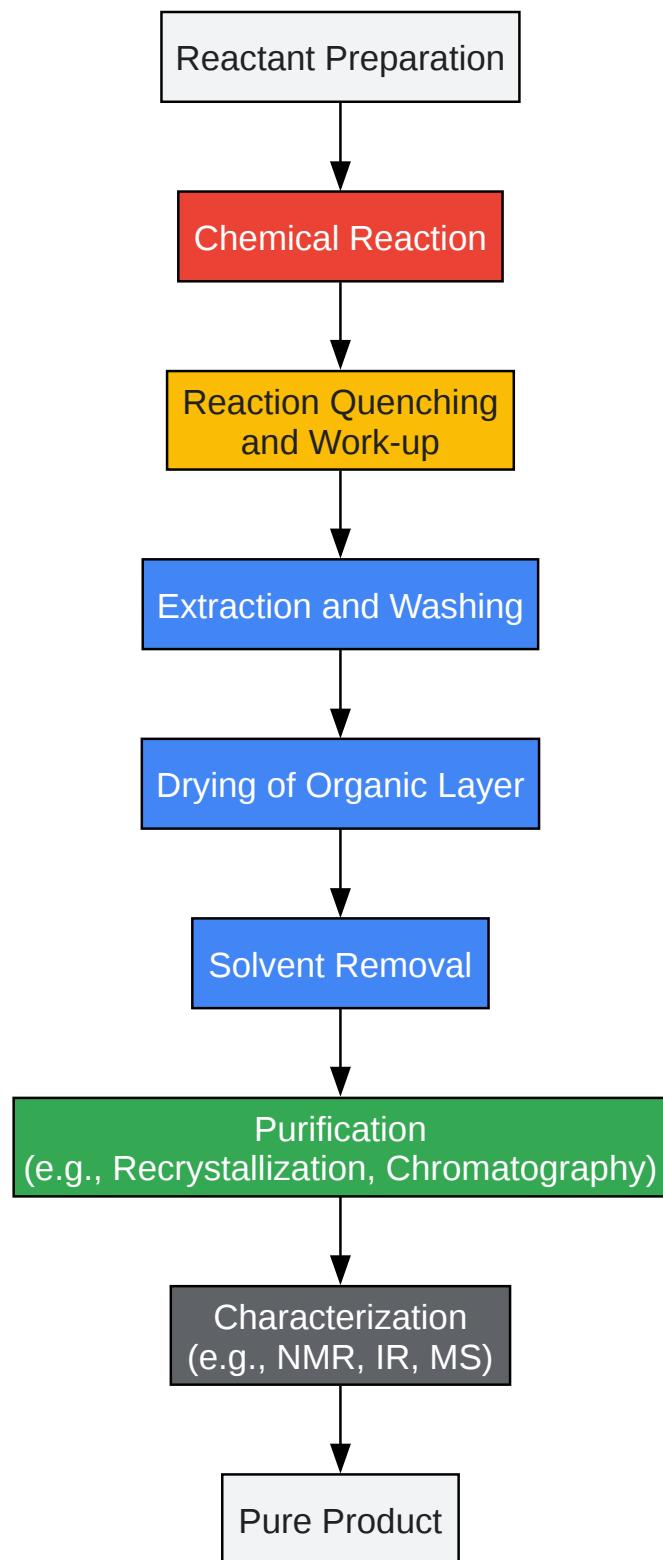


Diagram 2: General Workflow for Chemical Synthesis and Purification

[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis and purification of a chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(Trifluoromethoxy)benzamide | 658-91-3 [sigmaaldrich.com]
- 2. 658-91-3 CAS MSDS (3-(TRIFLUOROMETHOXY)BENZAMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. 3-(Trifluoromethoxy)benzamide [webbook.nist.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of 3-(Trifluoromethoxy)benzamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1297529#3-trifluoromethoxy-benzamide-melting-point-and-boiling-point>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com